

# An In-depth Technical Guide to Methyl 3-Bromopropionate

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: Methyl 3-bromopropionate

Cat. No.: B1362460

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Note to the reader: This technical guide focuses on Methyl 3-bromopropionate, as requested. It is important to distinguish this compound from **Methyl 3-bromopropionate**, which contains a carbon-carbon triple bond and possesses different chemical properties and reactivity. The prevalence of data and applications strongly suggests that Methyl 3-bromopropionate is the compound of interest for this technical overview.

## Introduction

Methyl 3-bromopropionate is a versatile chemical intermediate widely utilized in the fields of organic synthesis, pharmaceutical development, and agrochemical formulation.<sup>[1][2]</sup> Its structure, which incorporates both a reactive bromine atom and an ester functional group, makes it a valuable building block for the synthesis of more complex molecules.<sup>[3]</sup> The bromine atom serves as a good leaving group in nucleophilic substitution reactions, while the methyl ester can undergo various transformations, allowing for the introduction of diverse functionalities into a target molecule. This guide provides a comprehensive overview of the structure, properties, synthesis, and applications of methyl 3-bromopropionate for researchers, scientists, and professionals in drug development.

## Physicochemical and Spectroscopic Data

The physical and spectroscopic properties of methyl 3-bromopropionate are crucial for its handling, characterization, and use in chemical reactions. These properties are summarized in the tables below.

## Physicochemical Properties

Property	Value	Reference
Molecular Formula	C4H7BrO2	<a href="#">[4]</a>
Molecular Weight	167.00 g/mol	<a href="#">[4]</a> <a href="#">[5]</a>
CAS Number	3395-91-3	<a href="#">[5]</a> <a href="#">[6]</a>
Appearance	Colorless to light yellow liquid	
Density	1.53 g/mL at 25 °C	<a href="#">[7]</a> <a href="#">[8]</a>
Boiling Point	64-66 °C at 18 mmHg	<a href="#">[7]</a> <a href="#">[8]</a>
Flash Point	75 °C (167 °F) - closed cup	<a href="#">[7]</a>
Refractive Index (n20/D)	1.458	<a href="#">[7]</a> <a href="#">[8]</a>
Solubility	Immiscible in water	<a href="#">[4]</a>

## Spectroscopic Data

Spectroscopy	Key Peaks/Signals	Reference
<sup>1</sup> H NMR	Spectra available, characteristic peaks for -OCH <sub>3</sub> , -CH <sub>2</sub> Br, and -CH <sub>2</sub> CO- protons.	<a href="#">[9]</a>
Mass Spectrometry (MS)	Molecular ion peak at m/z 166.	<a href="#">[10]</a> <a href="#">[11]</a>
Infrared (IR) Spectroscopy	Spectra available, showing characteristic C=O and C-Br stretches.	<a href="#">[12]</a> <a href="#">[13]</a> <a href="#">[14]</a>
<sup>13</sup> C NMR	Spectra available for detailed structural elucidation.	
Raman Spectroscopy	Spectra available.	<a href="#">[14]</a>

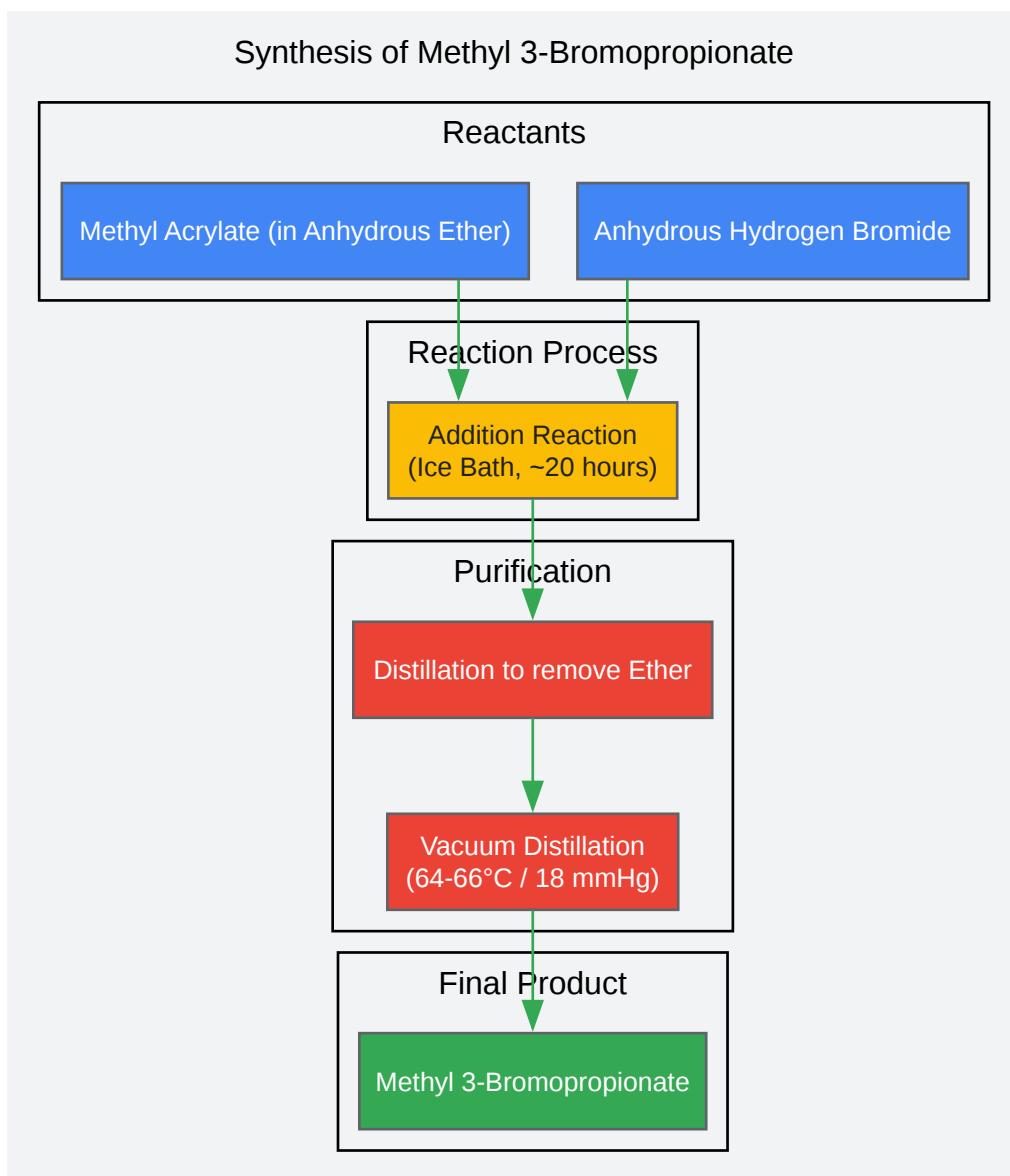
## Synthesis of Methyl 3-Bromopropionate

Methyl 3-bromopropionate can be synthesized through several methods. The most common and well-documented procedures involve the addition of hydrogen bromide to methyl acrylate or the esterification of 3-bromopropionic acid.

## Synthesis via Hydrobromination of Methyl Acrylate

A widely used method for preparing methyl 3-bromopropionate is the direct addition of anhydrous hydrogen bromide to methyl acrylate. This electrophilic addition reaction proceeds with high yield.

- Preparation of Methyl Acrylate: A 60% solution of methyl acrylate in methanol is washed with a 7% sodium sulfate solution. The separated methyl acrylate layer is then dried over anhydrous sodium sulfate. Hydroquinone is added as a polymerization inhibitor.
- Reaction Setup: The dried methyl acrylate is dissolved in anhydrous ether and placed in a round-bottomed flask equipped with a gas inlet tube and a drying tube. The flask is cooled in an ice bath.
- Addition of Hydrogen Bromide: Anhydrous hydrogen bromide gas is passed into the cooled solution. The reaction is exothermic.
- Reaction Completion and Work-up: After the addition is complete, the flask is allowed to stand at room temperature for approximately 20 hours.
- Purification: The ether is removed by distillation. The residue is then distilled under reduced pressure to yield pure methyl 3-bromopropionate, which typically distills at 64–66°C/18 mmHg. The yield for this procedure is reported to be in the range of 80-84%.



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Caption: Workflow for the synthesis of Methyl 3-Bromopropionate.

## Applications in Drug Development and Organic Synthesis

Methyl 3-bromopropionate is a key building block in the synthesis of a variety of organic molecules due to its bifunctional nature.

- **Pharmaceutical Intermediate:** It serves as a crucial intermediate in the production of various active pharmaceutical ingredients (APIs).<sup>[3]</sup> Its reactivity allows for the introduction of a

three-carbon chain with a terminal ester functionality, a common structural motif in drug molecules. It is particularly used in the development of anti-inflammatory and analgesic drugs.[\[1\]](#)

- Nucleophilic Substitution: The carbon-bromine bond is susceptible to nucleophilic attack, enabling the introduction of a wide range of functional groups. This is a cornerstone of its utility in creating diverse molecular scaffolds.[\[3\]](#)
- Synthesis of Complex Molecules: It has been utilized in the synthesis of spiroanellated  $\gamma$ -lactones, pinacols, and other complex heterocyclic systems.[\[5\]](#)[\[7\]](#)[\[15\]](#) These structures are of significant interest in medicinal chemistry for their potential biological activities.
- Agrochemicals: Similar to its role in pharmaceuticals, it is also used in the formulation of pesticides and herbicides.[\[2\]](#)

As methyl 3-bromopropionate is a synthetic building block, it is not typically involved in direct modulation of signaling pathways. Instead, it is a precursor to larger, more complex molecules that may have biological activity.

## Safety and Handling

Methyl 3-bromopropionate is a combustible liquid and is harmful if swallowed. It can cause skin and serious eye irritation.[\[14\]](#) Appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn when handling this chemical.

Hazard Statement	GHS Classification	Precautionary Measures
H227	Combustible liquid	Keep away from heat, sparks, open flames, and hot surfaces. No smoking.
H302	Harmful if swallowed	Do not eat, drink or smoke when using this product. Rinse mouth if swallowed.
H315	Causes skin irritation	Wash skin thoroughly after handling. Wear protective gloves.
H319	Causes serious eye irritation	Wear eye protection. If in eyes, rinse cautiously with water for several minutes.
H335	May cause respiratory irritation	Avoid breathing vapor. Use only outdoors or in a well-ventilated area.

For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Methyl 3-Bromopropionate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1362460#methyl-3-bromopropionate-structure]

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